

# 4-Bromo-2,6-difluorobenzaldehyde: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: 4-Bromo-2,6-difluorobenzaldehyde

Cat. No.: B1272164

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This in-depth technical guide provides a comprehensive overview of the safety data for **4-Bromo-2,6-difluorobenzaldehyde** (CAS No. 537013-51-7), a key intermediate in the synthesis of pharmaceuticals and other advanced materials.<sup>[1]</sup>

This document compiles essential physicochemical properties, hazard information, handling and storage procedures, and first-aid measures. The information is presented to ensure safe laboratory practices and to provide a foundation for further research and development activities involving this compound.

## Core Chemical and Physical Properties

**4-Bromo-2,6-difluorobenzaldehyde** is a solid, appearing as a white to light yellow or light orange powder or crystal.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in the table below for easy reference.

Property	Value	Source
CAS Number	537013-51-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	221.00 g/mol	<a href="#">[2]</a>
Appearance	White to light yellow to light orange powder to crystal	<a href="#">[1]</a>
Melting Point	76-81 °C	<a href="#">[2]</a>
Boiling Point	231.381 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.758 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[2]</a>
Purity	≥ 96% (assay) / ≥ 98% (GC)	<a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromo-2,6-difluorobenzaldehyde** is classified as a hazardous substance.

GHS Pictogram:



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GHS06: Skull and Crossbones

Signal Word: Danger[\[2\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[2][3]
- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[4]

**Precautionary Statements:**

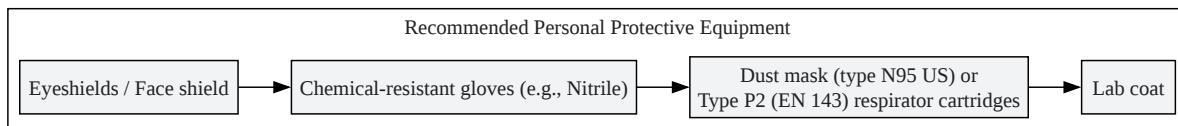
- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/ container to an approved waste disposal plant.

## Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **4-Bromo-2,6-difluorobenzaldehyde**.

Personal Protective Equipment (PPE):



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Recommended Personal Protective Equipment for handling **4-Bromo-2,6-difluorobenzaldehyde**.

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Handle in accordance with good industrial hygiene and safety practice.
- Wash hands before breaks and at the end of the workday.

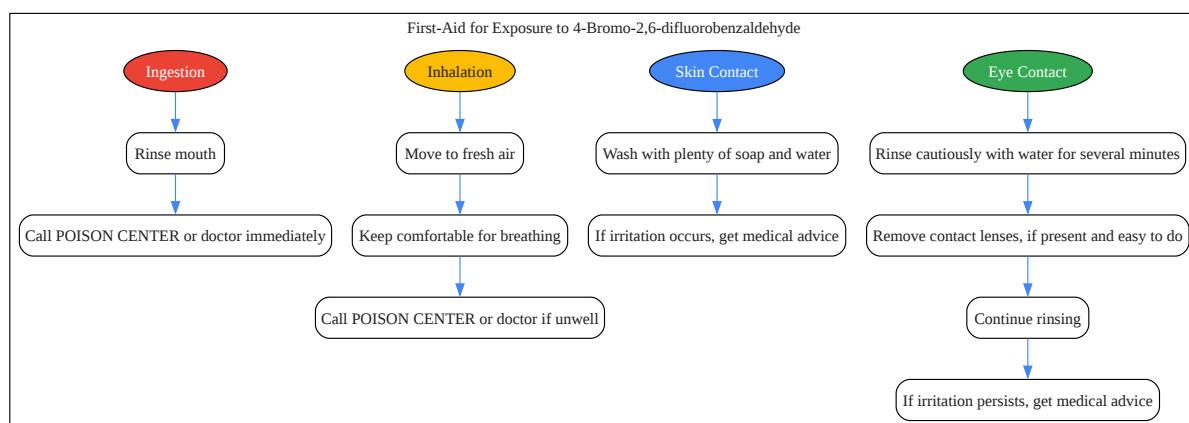
Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep container tightly closed.

- Recommended storage temperature is between 2 - 8 °C.[1]
- Store locked up.

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is essential.



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First-aid decision tree for different routes of exposure.

## Fire-Fighting Measures

While the flash point is high, appropriate measures should be taken in the event of a fire involving this chemical.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products such as carbon oxides and hydrogen bromide gas may be formed.
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

## Experimental Protocol: Synthesis of 4-Bromo-2,6-difluorobenzaldehyde

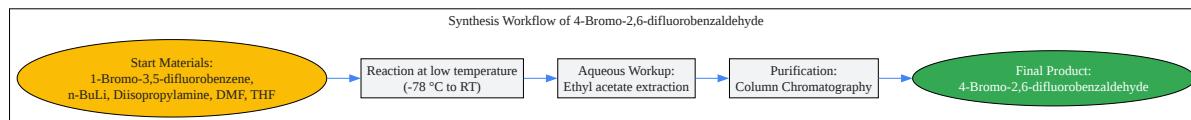
The following is a summarized experimental protocol for the synthesis of **4-Bromo-2,6-difluorobenzaldehyde**, based on information from available literature.[\[5\]](#)

### Materials:

- 1-Bromo-3,5-difluorobenzene
- n-Butyl lithium
- Diisopropylamine
- N,N-Dimethylformamide (DMF)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate
- Hexane
- Saturated ammonium chloride solution
- Sodium sulfate

### Procedure:

- Prepare a solution of lithium diisopropylamide (LDA) by adding n-butyl lithium to a solution of diisopropylamine in anhydrous THF at -78 °C under a nitrogen atmosphere.
- Stir the reaction mixture at -20 °C for 30 minutes.
- Add a solution of 1-bromo-3,5-difluorobenzene in anhydrous THF to the LDA solution at -78 °C.
- Continue stirring for an additional 30 minutes at -78 °C.
- Add DMF to the reaction mixture at -78 °C.
- Allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quench the reaction by partitioning the mixture between ethyl acetate and saturated ammonium chloride solution.
- Separate the organic layer, dry it over sodium sulfate, and concentrate it under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate eluent system to yield **4-Bromo-2,6-difluorobenzaldehyde**.



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